

"handling and storage guidelines for Rauvovunine C"

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Compound of Interest

Compound Name: *Rauvovunine C*

Cat. No.: *B12439374*

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Application Notes and Protocols for Rauvovunine C

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the handling, storage, and experimental use of **Rauvovunine C**, a natural product intended for life sciences research. The information presented is compiled from supplier safety data sheets and established laboratory best practices for natural product compounds.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Rauvovunine C** is presented in Table 1 for easy reference.

Table 1: Physical and Chemical Properties of **Rauvovunine C**

Property	Value
Molecular Formula	<chem>C32H36N2O9</chem>
Molecular Weight	592.65 g/mol
CAS Number	1211543-01-9
Appearance	Powder
Melting Point	173-175°C (from acetone) [1] [2]
Boiling Point (Predicted)	685.7 ± 55.0°C [1] [2]
Density (Predicted)	1.39 ± 0.1 g/cm³ [1] [2]
pKa (Predicted)	3.97 ± 0.40 [1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone. [1] [2]

Handling and Storage Guidelines

To ensure the integrity of **Rauvovunine C** and the safety of laboratory personnel, the following handling and storage procedures are recommended.

Safe Handling Procedures

- Personal Protective Equipment (PPE): Standard laboratory PPE, including a lab coat, safety glasses, and chemical-resistant gloves, should be worn at all times when handling **Rauvovunine C**.
- Ventilation: All handling of the powdered form of **Rauvovunine C** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to prevent inhalation of dust.
- Contact Avoidance: Direct contact with the skin, eyes, and clothing should be avoided. In case of accidental contact, the affected area should be rinsed immediately and thoroughly with water.

- Hygiene: Standard laboratory hygiene practices, such as washing hands after handling and prohibiting eating, drinking, or smoking in the work area, should be strictly followed.

Recommended Storage Conditions

- Long-Term Storage (Powder): For long-term preservation of the solid compound, a temperature of -20°C is recommended, which can maintain stability for up to three years.[\[3\]](#)
[\[4\]](#)
- Short-Term Storage (Powder): For routine use, the powder can be stored at 2-8°C.[\[4\]](#)
- Stock Solutions: Once dissolved in a solvent, stock solutions should be stored at -80°C and are generally stable for up to one year.[\[3\]](#)
- Shipping: **Rauvovunine C** is typically shipped at ambient temperature or with blue ice.[\[3\]](#)[\[5\]](#)

Experimental Protocols

The following protocols provide a general framework for the preparation and use of **Rauvovunine C** in experimental settings.

Preparation of Stock Solutions

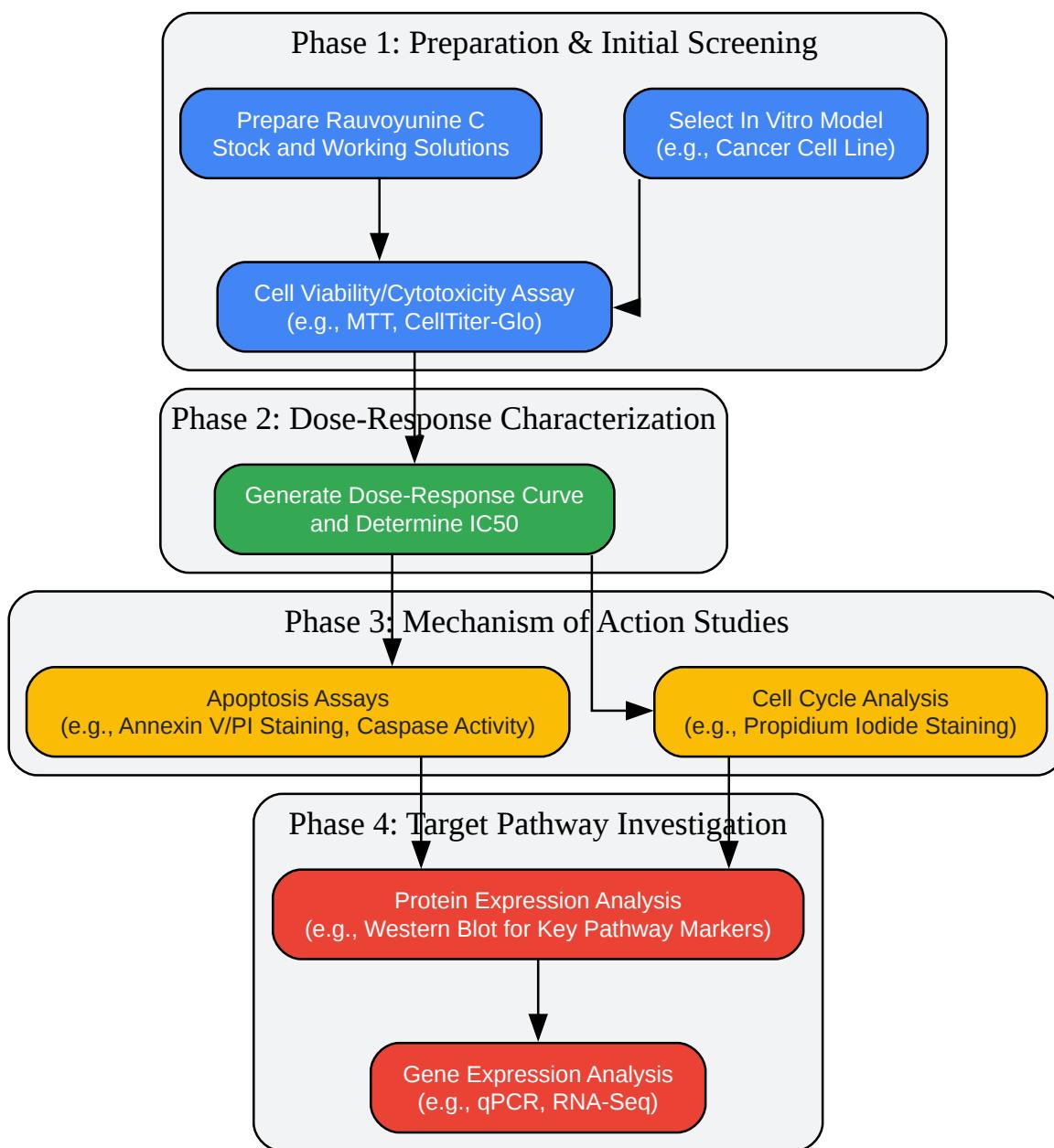
- Weighing: In a chemical fume hood, accurately weigh the desired quantity of **Rauvovunine C** powder using a calibrated analytical balance.
- Solvent Selection: Choose an appropriate solvent based on the requirements of the planned experiment. Dimethyl sulfoxide (DMSO) is a common solvent for preparing high-concentration stock solutions for use in biological assays.[\[1\]](#)[\[2\]](#)
- Dissolution: Add the selected solvent to the weighed **Rauvovunine C** powder. Gentle vortexing or sonication can be used to facilitate complete dissolution.
- Aliquoting and Storage: To minimize degradation from repeated freeze-thaw cycles, the stock solution should be aliquoted into smaller, single-use volumes before being stored at -80°C.[\[3\]](#)

Preparation of Working Solutions

- Thawing: Thaw a single aliquot of the stock solution at room temperature.
- Dilution: Prepare the final working solution by diluting the stock solution with the appropriate cell culture medium or experimental buffer. It is critical to ensure that the final concentration of the solvent (e.g., DMSO) is below the threshold that could cause toxicity in the experimental system (typically <0.5% v/v for most cell-based assays).
- Immediate Use: Working solutions should be prepared fresh for each experiment and used immediately. Any remaining working solution should be discarded and not stored for future use.

General Experimental Workflow for Compound Characterization

As there is currently no specific information available regarding the signaling pathways modulated by **Rauvovunine C**, the following diagram presents a logical and generalized workflow for the initial biological characterization of a novel compound.

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Caption: A generalized workflow for the initial biological screening of a novel compound.

Disclaimer: **Rauvovunine C** is intended for research use only and is not for human or veterinary use. It is imperative to consult the official Safety Data Sheet (SDS) for this product and to conduct a thorough risk assessment before commencing any experimental procedures.

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